

zimlovisertib clinical trial patient recruitment

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Compound Focus: Zimlovisertib

CAS No.: 1817626-54-2

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Zimlovisertib Fact Sheet

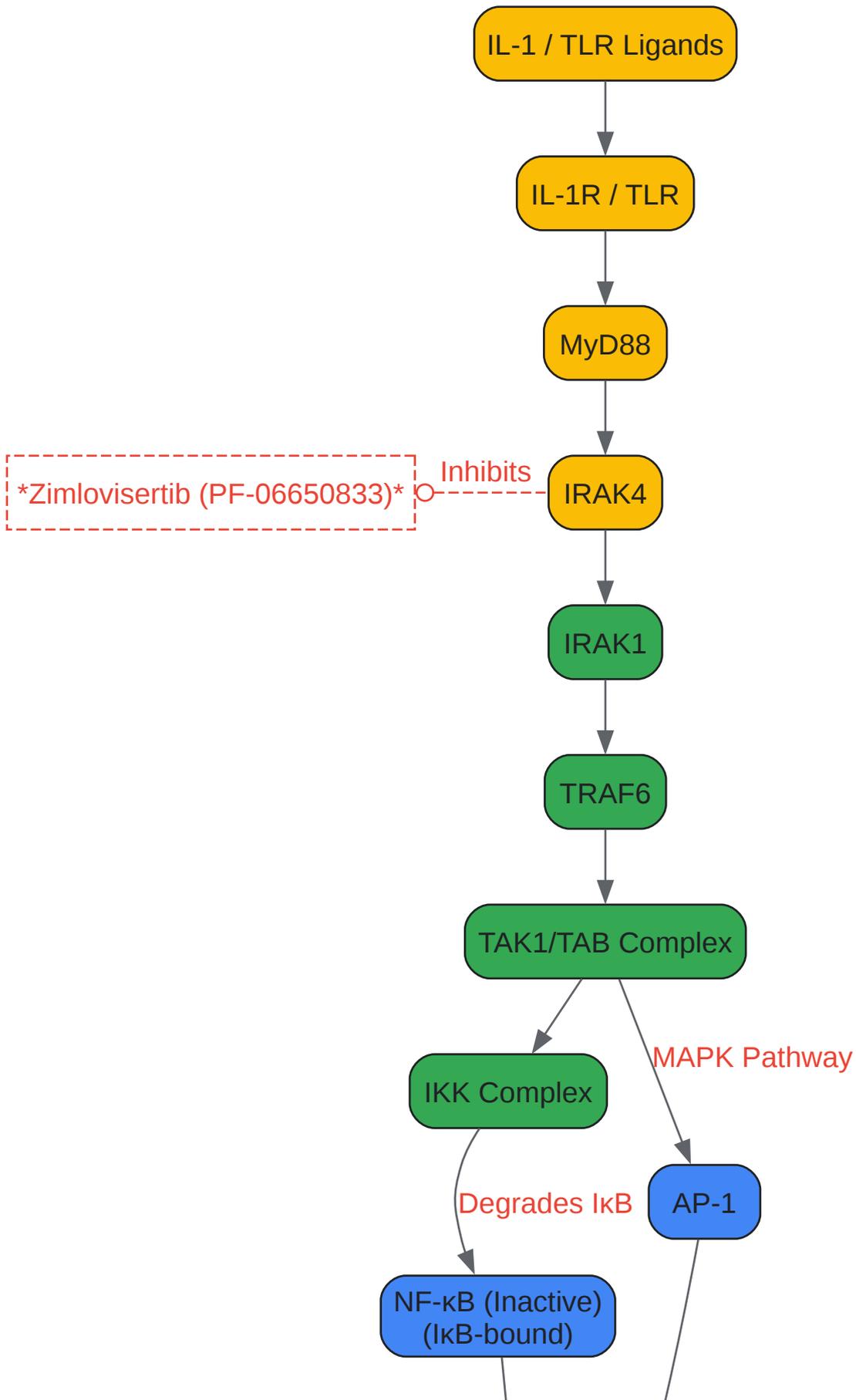
The table below summarizes the key available information about the drug.

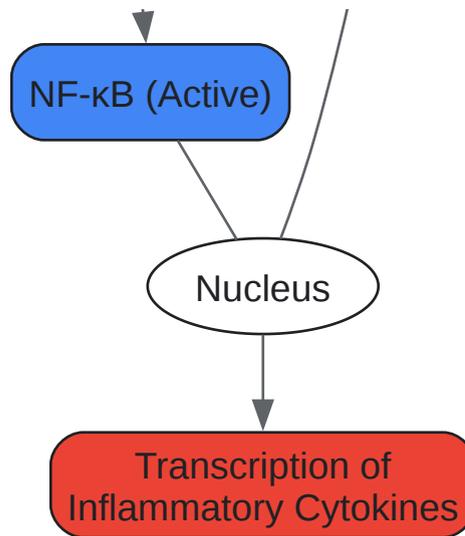
Attribute	Details
Drug Name	Zimlovisertib (PF-06650833) [1]
Drug Class	Selective, reversible Interleukin-1 Receptor-Associated Kinase 4 (IRAK4) inhibitor [1] [2]
Primary Mechanism	Blocks the IL-1R/TLR (MyD88-dependent) signaling pathway, reducing production of pro-inflammatory cytokines (e.g., TNF- α , IL-6, IL-17) [2]

| **Key Pharmacokinetic Data** | • **Absolute Oral Bioavailability:** 17.4% (for a 300 mg dose) [1] • **Fraction Absorbed:** Estimated 44% [1] • **Mass Balance Recovery:** 82.4% (59.3% in feces, 23.1% in urine) [1] | | **Therapeutic Areas Under Investigation** | Hidradenitis Suppurativa (HS), Rheumatoid Arthritis, other inflammatory conditions [1] [2] | | **Noted Safety Profile** | In a Phase 1 study, no serious adverse events, severe AEs, or discontinuations due to AEs were reported [1] |

IRAK4 Signaling Pathway and Drug Mechanism

Zimlovisertib works by targeting the IRAK4 enzyme, a key player in the innate immune system's inflammatory response [2]. The following diagram illustrates the signaling pathway and where **Zimlovisertib** acts.





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References

1. A Phase 1 Study to Assess Mass Balance and Absolute ... [pubmed.ncbi.nlm.nih.gov]
2. IRAK4 Targeting: A Breakthrough Approach to Combat ... [pmc.ncbi.nlm.nih.gov]

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